Application Note: Quantification of Methyl 6-hydroxynicotinate using Reverse-Phase HPLC

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Compound of Interest

Compound Name:	*Methyl 6-hydroxynicotinate*
CAS No.:	*66171-50-4*
Cat. No.:	*B1297391*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide and a proposed protocol for the quantitative analysis of **Methyl 6-hydroxynicotinate** using High-Performance Liquid Chromatography (HPLC). Due to the limited availability of specific published methods for this analyte, this application note outlines a robust starting method based on the analysis of structurally similar compounds and established principles of reverse-phase chromatography.

Introduction

Methyl 6-hydroxynicotinate is a pyridine derivative of significant interest in pharmaceutical and chemical research. Accurate and reliable quantification of this compound is crucial for various stages of drug development, including purity assessment, stability studies, and formulation analysis. This application note details a proposed reverse-phase HPLC (RP-HPLC) method with UV detection, offering a straightforward and reproducible approach for the determination of **Methyl 6-hydroxynicotinate**.

Proposed HPLC Analytical Method

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The proposed method utilizes a C18 stationary phase with a polar-modified surface to achieve optimal retention and peak shape for the polar, aromatic **Methyl 6-hydroxynicotinate**. A buffered mobile phase is employed to ensure consistent ionization and, consequently, reproducible retention times.

Chromatographic Conditions

A summary of the proposed HPLC instrument parameters is presented in Table 1.

Parameter	Recommended Condition
Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase	A: 0.1% Formic Acid in WaterB: 0.1% Formic Acid in Acetonitrile
Gradient	80% A / 20% B
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	265 nm
Run Time	10 minutes

Method Validation Parameters

For regulatory compliance and to ensure the reliability of the analytical data, the proposed method should be validated according to ICH guidelines. Table 2 summarizes the key validation parameters and their typical acceptance criteria.

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Validation Parameter	Description	Acceptance Criteria
Linearity	The ability of the method to elicit test results that are directly proportional to the analyte concentration.	Correlation coefficient (r^2) ≥ 0.999
Accuracy	The closeness of test results to the true value, assessed by recovery studies.	98.0% - 102.0% recovery
Precision	The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.	RSD ≤ 2.0% for repeatability and intermediate precision
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.	Signal-to-Noise ratio of 10:1
Specificity	The ability to assess unequivocally the analyte in the presence of components which may be expected to be present.	No interference at the retention time of the analyte peak

Experimental Protocols

Preparation of Solutions

Mobile Phase Preparation:

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- Mobile Phase A (0.1% Formic Acid in Water): Add 1.0 mL of formic acid to 1000 mL of HPLC-grade water. Mix thoroughly and degas.
- Mobile Phase B (0.1% Formic Acid in Acetonitrile): Add 1.0 mL of formic acid to 1000 mL of HPLC-grade acetonitrile. Mix thoroughly and degas.

Standard Stock Solution (1000 µg/mL):

- Accurately weigh approximately 25 mg of **Methyl 6-hydroxynicotinate** reference standard.
- Transfer the standard to a 25 mL volumetric flask.
- Dissolve and dilute to volume with a 50:50 mixture of Mobile Phase A and Mobile Phase B (diluent).

Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution with the diluent to achieve concentrations in the desired linear range (e.g., 1, 5, 10, 25, 50, and 100 µg/mL).

Sample Preparation: The sample preparation procedure will depend on the matrix. For a simple formulation, a "dissolve and dilute" approach is typically sufficient.

- Accurately weigh a portion of the sample expected to contain approximately 25 mg of **Methyl 6-hydroxynicotinate**.
- Transfer to a 25 mL volumetric flask.
- Add approximately 20 mL of diluent and sonicate for 15 minutes to ensure complete dissolution.
- Allow the solution to cool to room temperature and dilute to volume with the diluent.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

HPLC System Setup and Analysis

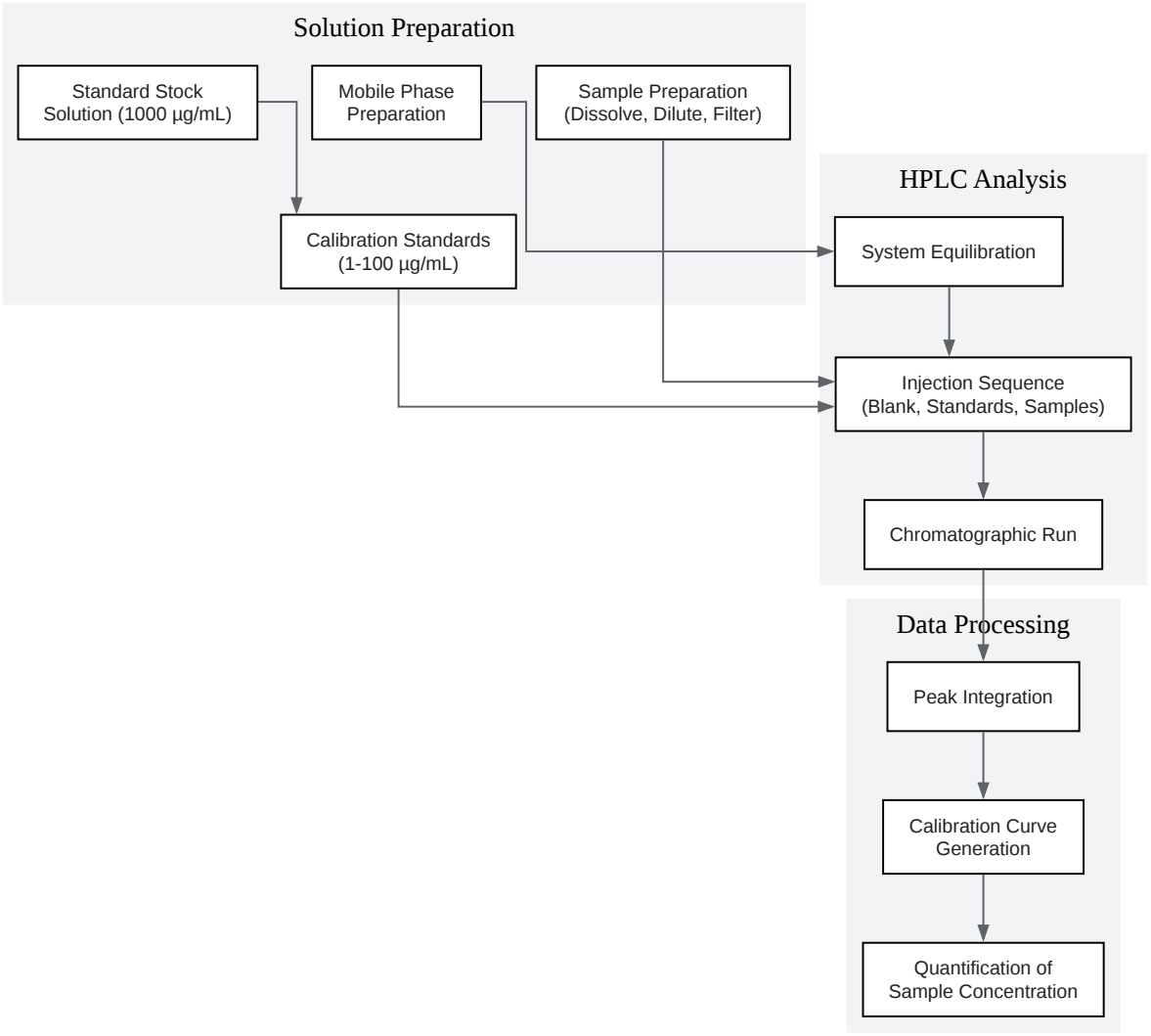
- Equilibrate the HPLC system with the mobile phase (80% A / 20% B) at a flow rate of 1.0 mL/min until a stable baseline is achieved.

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- Inject a blank (diluent) to ensure no system peaks interfere with the analyte peak.
- Inject the calibration standards in increasing order of concentration.
- Inject the prepared sample solutions.
- Construct a calibration curve by plotting the peak area of the analyte against the concentration of the calibration standards.
- Determine the concentration of **Methyl 6-hydroxynicotinate** in the sample solutions from the calibration curve.

Visualizations

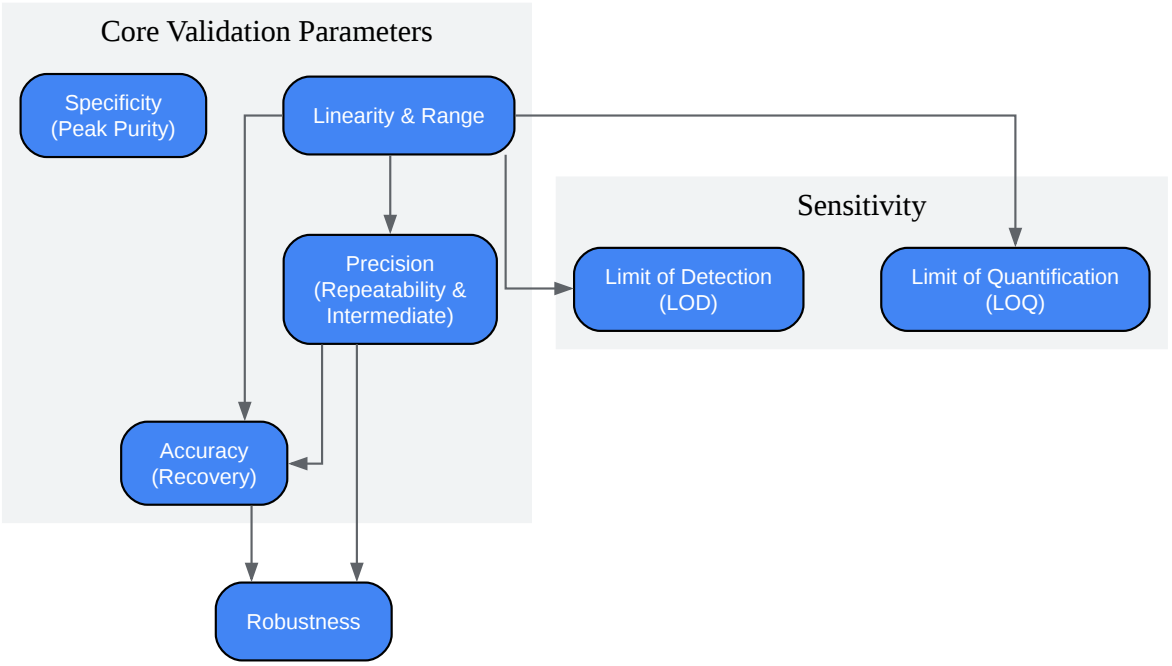
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Caption: Experimental workflow for HPLC quantification of **Methyl 6-hydroxynicotinate**.

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Caption: Logical relationship of key analytical method validation parameters.

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